Application Notes & Protocols: Identification of 7,8,3',4'-Tetrahydroxyflavone

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Compound of Interest

Compound Name:	*7,8,3',4'-Tetrahydroxyflavone*
CAS No.:	*3440-24-2*
Cat. No.:	*B192514*

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Introduction

7,8,3',4'-Tetrahydroxyflavone is a flavonoid, a class of polyphenolic compounds widely distributed in the plant kingdom.[1] Flavonoids are of significant interest in drug development and nutraceutical industries due to their diverse biological activities, including antioxidant, anti-inflammatory, and neuroprotective properties.[1][2] The precise structural elucidation and quantification of **7,8,3',4'-Tetrahydroxyflavone** in complex matrices such as plant extracts or biological fluids are paramount for quality control, pharmacokinetic studies, and understanding its mechanism of action.

This comprehensive guide provides detailed application notes and validated protocols for the identification and characterization of **7,8,3',4'-Tetrahydroxyflavone**. We will delve into the core analytical techniques, explaining the rationale behind methodological choices to ensure robust and reproducible results.

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Physicochemical Properties

A foundational understanding of the physicochemical properties of **7,8,3',4'-Tetrahydroxyflavone** is crucial for method development.

Property	Value	Source
Molecular Formula	$C_{15}H_{10}O_6$	[3]
Molecular Weight	286.24 g/mol	[3]
InChIKey	ARYCMKPCDNHQCL-UHFFFAOYSA-N	[3]
CAS Number	3440-24-2	[3]

Chromatographic Separation: High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is the cornerstone for separating **7,8,3',4'-Tetrahydroxyflavone** from other components in a sample matrix.[4] A reversed-phase C18 column is the standard choice for flavonoid analysis due to its ability to separate compounds based on hydrophobicity.[5][6]

Causality in Method Design:

The selection of the mobile phase is critical for achieving optimal separation. A gradient elution with an acidified aqueous phase and an organic solvent like acetonitrile or methanol is typically employed.[6][7] The acid, commonly formic or acetic acid, helps to suppress the ionization of the phenolic hydroxyl groups of the flavonoid, leading to sharper peaks and improved retention. The gradient elution, where the proportion of the organic solvent is increased over time, is necessary to elute compounds with a wide range of polarities present in complex samples.[6]

Experimental Workflow: HPLC Analysis

Caption: HPLC workflow for the analysis of **7,8,3',4'-Tetrahydroxyflavone**.

Protocol: HPLC-DAD Quantification

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1. Instrumentation and Consumables:

- HPLC system with a gradient pump, autosampler, column oven, and Diode Array Detector (DAD) or UV-Vis detector.[4]
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm).[4]
- Analytical balance, volumetric flasks, and pipettes.
- Syringe filters (0.45 µm).[4]
- HPLC vials.

2. Reagents and Standards:

- **7,8,3',4'-Tetrahydroxyflavone** reference standard (≥90% purity).[8]
- Acetonitrile (HPLC grade).[4]
- Methanol (HPLC grade).[4]
- Water (HPLC grade, filtered and degassed).[4]
- Formic acid or acetic acid (analytical grade).[4]

3. Chromatographic Conditions:

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Parameter	Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Standard for flavonoid separation based on hydrophobicity.[5][6]
Mobile Phase A	0.1% Formic Acid in Water	Acidification improves peak shape for phenolic compounds.[7]
Mobile Phase B	Acetonitrile	Common organic modifier for reversed-phase chromatography.[7]
Gradient	0-5 min, 10% B; 5-25 min, 10-50% B; 25-30 min, 50-90% B; 30-35 min, 90% B; 35-40 min, 10% B	Allows for the separation of compounds with varying polarities.
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm ID column.[9]
Column Temperature	30 °C	Maintains consistent retention times.[10]
Detection Wavelength	270 nm and 340 nm	Flavones typically exhibit two major absorption bands.[11]
Injection Volume	10 µL	A standard injection volume for analytical HPLC.[7]

4. Standard and Sample Preparation:

- Standard Stock Solution: Accurately weigh and dissolve the **7,8,3',4'-Tetrahydroxyflavone** reference standard in methanol to prepare a stock solution of 1 mg/mL.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

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- Sample Preparation: The extraction method will depend on the sample matrix. For plant material, a common method is ultrasonication or Soxhlet extraction with a methanol/water mixture.[6] The resulting extract should be filtered through a 0.45 µm syringe filter before injection.[4]

5. Data Analysis:

- Identify the peak for **7,8,3',4'-Tetrahydroxyflavone** in the sample chromatogram by comparing the retention time with that of the reference standard.
- Confirm peak identity by comparing the UV-Vis spectrum of the sample peak with the standard's spectrum obtained from the DAD.[6]
- Construct a calibration curve by plotting the peak area of the standard solutions against their concentrations.
- Quantify the amount of **7,8,3',4'-Tetrahydroxyflavone** in the sample by interpolating its peak area on the calibration curve.[6]

Structural Elucidation: Mass Spectrometry (MS)

Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS), is a powerful tool for the structural elucidation of flavonoids.[12][13] It provides information about the molecular weight and fragmentation pattern of the analyte, which is crucial for unambiguous identification.

Understanding Fragmentation:

The fragmentation of flavonoids in MS is predictable and provides valuable structural information. Common fragmentation pathways include retro-Diels-Alder (RDA) reactions in the C-ring and neutral losses of small molecules like CO, H_2O, and CH_3• from methoxy groups.[2][14] For **7,8,3',4'-Tetrahydroxyflavone**, the MS/MS spectrum will reveal characteristic fragments that can be used for its identification. The precursor ion in negative mode would be $[M-H]^-$ at m/z 285.0405.[3]

Experimental Workflow: LC-MS/MS Analysis

Caption: LC-MS/MS workflow for the identification of **7,8,3',4'-Tetrahydroxyflavone**.

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Protocol: LC-MS/MS Identification

1. Instrumentation:

- LC-MS/MS system equipped with an electrospray ionization (ESI) source and a triple quadrupole or ion trap mass analyzer.[15][16]

2. LC Conditions:

- Use the same HPLC conditions as described in the previous section to ensure compatibility.

3. MS Conditions:

Parameter	Negative Ion Mode	Positive Ion Mode	Rationale
Ionization Mode	ESI-	ESI+	ESI is a soft ionization technique suitable for flavonoids.[13]
Precursor Ion (m/z)	285.04	287.06	$[M-H]^-$ and $[M+H]^+$ ions of 7,8,3',4'-Tetrahydroxyflavone.[3]
Collision Energy	Optimized for fragmentation	Optimized for fragmentation	Varies by instrument; should be optimized to obtain informative fragment ions.[17]
Scan Mode	Product Ion Scan	Product Ion Scan	To obtain the MS/MS spectrum of the precursor ion.

4. Predicted Fragmentation Data (Negative Ion Mode):

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Precursor Ion (m/z)	Fragment Ion (m/z)	Proposed Neutral Loss
285.04	257	CO
285.04	241	CO + O
285.04	267	H_2O

Data derived from PubChem.[3]

5. Data Analysis:

- Acquire the full scan mass spectrum to confirm the presence of the $[M-H]^-$ or $[M+H]^+$ ion of **7,8,3',4'-Tetrahydroxyflavone**.
- Perform a product ion scan on the precursor ion to obtain the MS/MS spectrum.
- Compare the observed fragmentation pattern with known fragmentation pathways of flavonoids and reference spectra to confirm the identity of the compound.[14][15]

Spectroscopic Analysis: UV-Vis and NMR

Spectroscopic techniques provide complementary information for the structural confirmation of **7,8,3',4'-Tetrahydroxyflavone**.

UV-Vis Spectroscopy

Flavonoids exhibit characteristic UV-Vis spectra due to their conjugated aromatic systems.[18] Flavones typically show two major absorption bands: Band I (300-380 nm) corresponding to the B-ring cinnamoyl system, and Band II (240-280 nm) related to the A-ring benzoyl system.[11] The exact position of these bands can be influenced by the hydroxylation pattern.

Protocol: UV-Vis Spectroscopy

- Dissolve a pure sample of **7,8,3',4'-Tetrahydroxyflavone** in a suitable solvent (e.g., methanol).
- Record the UV-Vis spectrum from 200 to 500 nm using a spectrophotometer.

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- Compare the obtained spectrum with literature data for **7,8,3',4'-Tetrahydroxyflavone** or related flavonoids.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of organic molecules, including flavonoids.[1] ^{1}H and ^{13}C NMR spectra provide detailed information about the chemical environment of each proton and carbon atom in the molecule.

Interpreting NMR Data: The chemical shifts and coupling constants in the ^{1}H NMR spectrum, along with the chemical shifts in the ^{13}C NMR spectrum, allow for the complete assignment of the flavonoid structure.[19][20] Techniques like COSY, HSQC, and HMBC can be used to establish connectivity between protons and carbons.

Method Validation

For use in quality control or regulated environments, the developed analytical methods must be validated to ensure they are fit for purpose.[21] Key validation parameters include:

- Specificity/Selectivity: The ability of the method to differentiate and quantify the analyte in the presence of other components.[5]
- Linearity: The relationship between the analyte concentration and the analytical signal.[22]
- Accuracy: The closeness of the measured value to the true value.[22]
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings.[22]
- Limit of Detection (LOD) and Limit of Quantification (LOQ): The lowest concentration of the analyte that can be reliably detected and quantified, respectively.[5]
- Robustness: The capacity of the method to remain unaffected by small, deliberate variations in method parameters.[21]

Conclusion

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The identification and quantification of **7,8,3',4'-Tetrahydroxyflavone** require a multi-faceted analytical approach. This guide provides a comprehensive framework, integrating chromatographic separation with spectroscopic and spectrometric techniques. By understanding the principles behind each method and following the detailed protocols, researchers, scientists, and drug development professionals can achieve accurate and reliable characterization of this important flavonoid.

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